

# Navigating the Spectroscopic Landscape of 5-Bromo-4-methylthiazole: A Technical Guide

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## Compound of Interest

Compound Name: 5-Bromo-4-methylthiazole

Cat. No.: B185254

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This technical guide provides an in-depth analysis of the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectroscopic data for **5-Bromo-4-methylthiazole**. Aimed at researchers, scientists, and professionals in drug development, this document details experimental protocols, presents a comprehensive summary of spectroscopic data, and visualizes key chemical information to support research and development activities involving this compound.

## Introduction

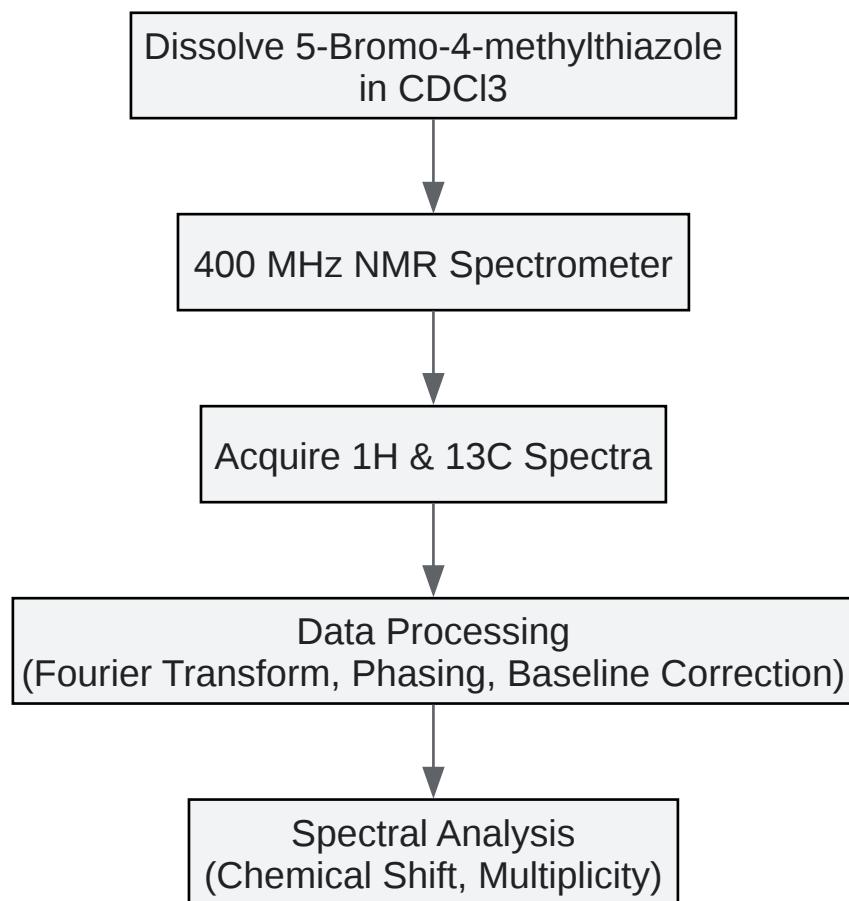
**5-Bromo-4-methylthiazole** is a heterocyclic compound of significant interest in medicinal chemistry and materials science. Its substituted thiazole core serves as a versatile scaffold in the synthesis of novel pharmaceutical agents and functional materials. A thorough understanding of its structural and electronic properties, as elucidated by NMR spectroscopy, is paramount for its effective application. This guide offers a detailed spectroscopic characterization of **5-Bromo-4-methylthiazole**.

## Synthesis of 5-Bromo-4-methylthiazole

The synthesis of **5-Bromo-4-methylthiazole** is typically achieved through the bromination of 4-methylthiazole. A general and effective laboratory-scale protocol is outlined below.

## Experimental Protocol: Synthesis

A solution of 4-methylthiazole (1 equivalent) in glacial acetic acid is treated with bromine (1 equivalent) while being protected from light. The reaction mixture is stirred at room temperature for approximately 16 hours. Upon completion, the reaction is quenched with a 10% aqueous solution of sodium carbonate and extracted with ethyl acetate. The combined organic layers are subsequently washed with saturated brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield **5-Bromo-4-methylthiazole**.<sup>[1][2]</sup>



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## References

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